

# Essential Safety and Operational Guide for 2-Formylphenylboronic Acid

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## Compound of Interest

Compound Name: 2-Formylphenylboronic acid

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This guide provides crucial safety protocols, handling procedures, and disposal plans for **2-Formylphenylboronic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **2-Formylphenylboronic acid**
- Synonyms: 2-(Dihydroxyboryl)benzaldehyde, 2-Boronobenzaldehyde[1][2]
- CAS Number: 40138-16-7[1][3]
- Molecular Formula:  $C_7H_7BO_3$ [1][4]
- Molecular Weight: 149.94 g/mol [1][4]

## Hazard Identification and GHS Classification

**2-Formylphenylboronic acid** is classified as a hazardous substance.[3] The following table summarizes its GHS classifications:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1] [4]
Eye Irritation	2A	H319: Causes serious eye irritation[1][4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[1][4]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table outlines the recommended equipment for handling **2-Formylphenylboronic acid**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing.[5]	To protect eyes from contact, which can cause serious irritation.[5]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[5][6]	To prevent skin contact and potential irritation.[5]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[5]	To protect skin from accidental splashes or spills.[5]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[5][6]	To prevent respiratory tract irritation.[5][6]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **2-Formylphenylboronic acid**.

- Preparation:
  - Ensure a certified chemical fume hood is used for all handling procedures.[5][7]

- Verify that an eyewash station and safety shower are readily accessible and unobstructed.  
[3][5]
- The work area should be clean and free of clutter.
- Donning PPE:
  - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
  - Avoid the formation and inhalation of dust and aerosols.[1][7]
  - Use appropriate tools, such as a spatula, for transfers to minimize dust generation.[6]
  - Keep the container tightly closed when not in use.[1][6]
  - Wash hands thoroughly with soap and water after handling and before breaks.[1][5]
  - Do not eat, drink, or smoke in the laboratory.[5]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
  - The recommended storage temperature is 2-8 °C.[1][2]
  - This compound is moisture-sensitive; store under an inert gas.[1]

## Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Type	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Wash contaminated clothing before reuse.[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
Ingestion	Clean mouth with water. Get medical attention. [3] Do not induce vomiting.

## Spill and Disposal Plan

### Spill Containment and Cleanup:

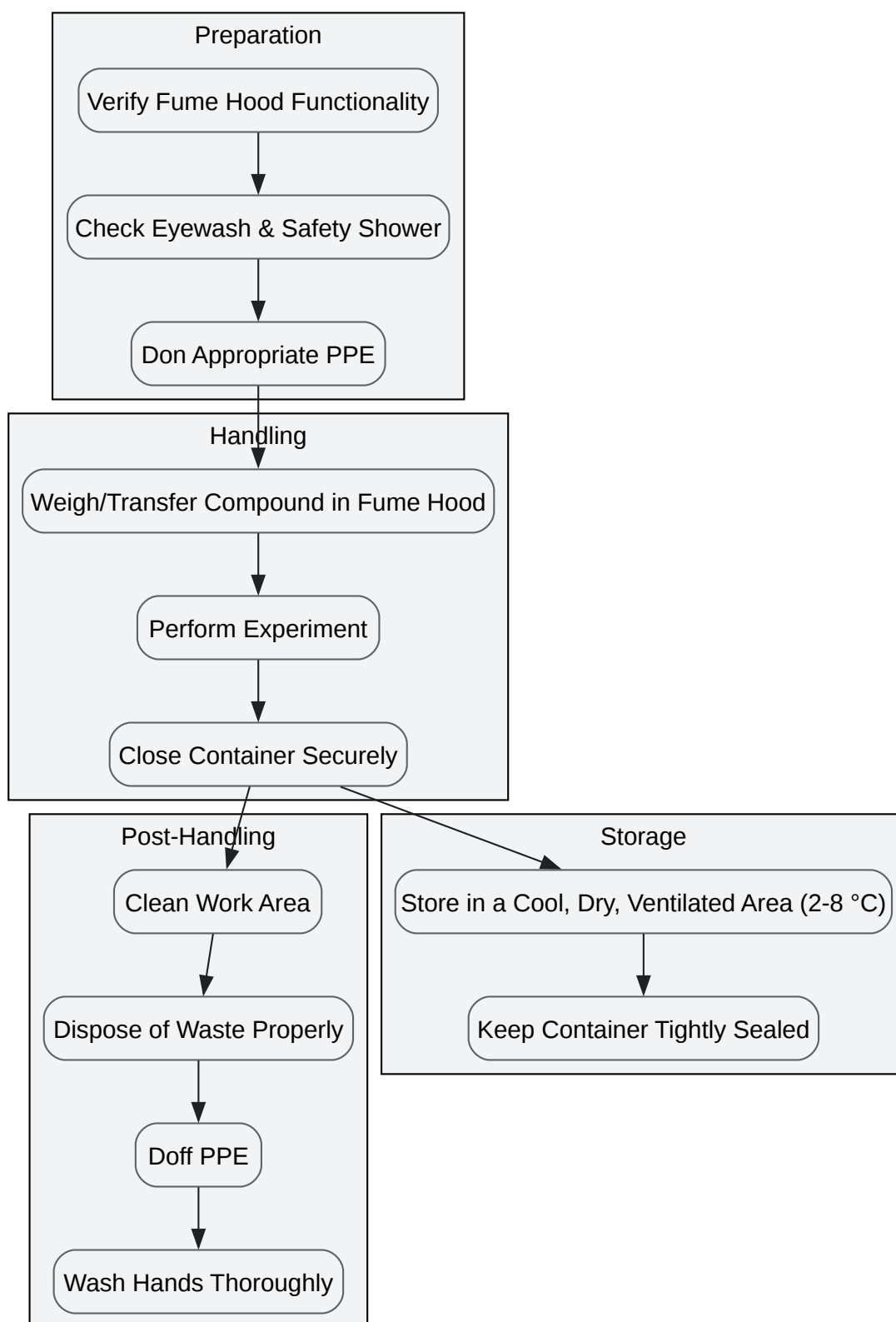
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[5]
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[5]
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[3][5]
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[3][5]

### Waste Disposal:

- All waste generated from the use of **2-Formylphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[5]

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[1]
- Do not pour waste down the drain.[1][5]

Diagram of Handling Workflow



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Caption: Workflow for handling **2-Formylphenylboronic acid**.

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